

Personal protective equipment for handling Fgfr4-IN-17

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Compound of Interest

Compound Name: Fgfr4-IN-17

Cat. No.: B12367047

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Essential Safety and Handling Guide for Fgfr4-IN-17

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the potent and selective FGFR4 inhibitor, **Fgfr4-IN-17**. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of your research.

Quantitative Data Summary

Due to the limited availability of a specific Safety Data Sheet (SDS) for **Fgfr4-IN-17**, the following table includes data from closely related FGFR4 inhibitors, "FGFR4-IN-1" and "FGFR4-IN-4", as a reference. Researchers should handle **Fgfr4-IN-17** with the assumption that it possesses similar or more potent characteristics.

Property	Value	Source Compound
GHS Hazard Classification	Acute Toxicity, Oral (Category 4), H302; Acute Aquatic Toxicity (Category 1), H400; Chronic Aquatic Toxicity (Category 1), H410	FGFR4-IN-4
IC50 (FGFR4)	0.7 nM	FGFR4-IN-1[1]
IC50 (HuH-7 cell proliferation)	7.8 nM	FGFR4-IN-1[1]
Solubility in DMSO	6 mg/mL (12.16 mM)	FGFR4-IN-1[1]
Storage (Powder)	-20°C for 3 years	FGFR4-IN-1[1]
Storage (In solvent)	-80°C for 1 year	FGFR4-IN-1[1]

Personal Protective Equipment (PPE)

The handling of potent compounds like **Fgfr4-IN-17** necessitates stringent adherence to PPE protocols to prevent exposure.

PPE Category	Specification
Hand Protection	Double-gloving with nitrile gloves is mandatory.
Eye Protection	Chemical safety goggles or a face shield must be worn.
Body Protection	A fully buttoned lab coat, preferably a disposable gown, is required.
Respiratory Protection	When handling the powder form outside of a certified chemical fume hood or ventilated enclosure, a NIOSH-approved respirator is essential.

Experimental Protocols

The following are detailed methodologies for common experiments involving **Fgfr4-IN-17**.

Preparation of Stock Solution

Objective: To prepare a concentrated stock solution of **Fgfr4-IN-17** for use in various assays.

Materials:

- **Fgfr4-IN-17** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips

Procedure:

- Perform all operations in a certified chemical fume hood.
- Allow the **Fgfr4-IN-17** vial to equilibrate to room temperature before opening.
- Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO. For Fgfr4-IN-1, a 6 mg/mL (12.16 mM) solution in DMSO is achievable, and sonication may be required for complete dissolution[1].
- Carefully add the calculated volume of DMSO to the vial of **Fgfr4-IN-17**.
- Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) and sonication can aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, date, and solvent.
- Store the aliquots at -80°C for long-term stability[1].

In Vitro Kinase Assay

Objective: To determine the inhibitory activity of **Fgfr4-IN-17** against the FGFR4 kinase.

Materials:

- Recombinant human FGFR4 enzyme
- Kinase substrate (e.g., a generic tyrosine kinase substrate)
- **Fgfr4-IN-17** stock solution
- ATP (Adenosine triphosphate)
- Kinase assay buffer
- 96-well assay plates
- Detection reagent (e.g., ADP-Glo™ Kinase Assay)

Procedure:

- Prepare serial dilutions of the **Fgfr4-IN-17** stock solution in the kinase assay buffer.
- In a 96-well plate, add the recombinant FGFR4 enzyme to each well.
- Add the diluted **Fgfr4-IN-17** or vehicle control (DMSO) to the respective wells.
- Incubate the plate at room temperature for a pre-determined time (e.g., 10-30 minutes) to allow for inhibitor binding.
- Initiate the kinase reaction by adding the kinase substrate and ATP to each well.
- Incubate the reaction at 30°C for a specified duration (e.g., 30-60 minutes)[2][3].
- Terminate the reaction and measure the kinase activity using a suitable detection reagent and a plate reader.
- Calculate the IC50 value by plotting the percentage of kinase inhibition against the logarithm of the inhibitor concentration.

Cell-Based Proliferation Assay

Objective: To assess the anti-proliferative effect of **Fgfr4-IN-17** on cancer cell lines that are dependent on FGFR4 signaling (e.g., HuH-7 hepatocellular carcinoma cells).

Materials:

- FGFR4-dependent cancer cell line (e.g., HuH-7)
- Complete cell culture medium
- **Fgfr4-IN-17** stock solution
- 96-well cell culture plates
- Cell proliferation reagent (e.g., WST-1, MTT, or CellTiter-Glo®)

Procedure:

- Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare serial dilutions of **Fgfr4-IN-17** in complete cell culture medium. The final DMSO concentration should be kept constant and low (typically $\leq 0.1\%$) across all wells.
- Remove the existing medium from the cells and add the medium containing the various concentrations of **Fgfr4-IN-17** or vehicle control.
- Incubate the cells for a specified period (e.g., 72 hours) in a humidified incubator at 37°C with 5% CO₂.
- At the end of the incubation period, add the cell proliferation reagent to each well according to the manufacturer's instructions.
- Measure the cell viability using a microplate reader.
- Determine the IC₅₀ value by plotting the percentage of cell viability against the logarithm of the inhibitor concentration.

Operational and Disposal Plans

Handling and Storage

- Engineering Controls: Always handle **Fgfr4-IN-17** in a certified chemical fume hood or a ventilated enclosure to minimize inhalation exposure.
- Storage: Store the solid compound in a tightly sealed container at -20°C. Store stock solutions in aliquots at -80°C to maintain stability and prevent degradation from multiple freeze-thaw cycles[1].

Spill Management

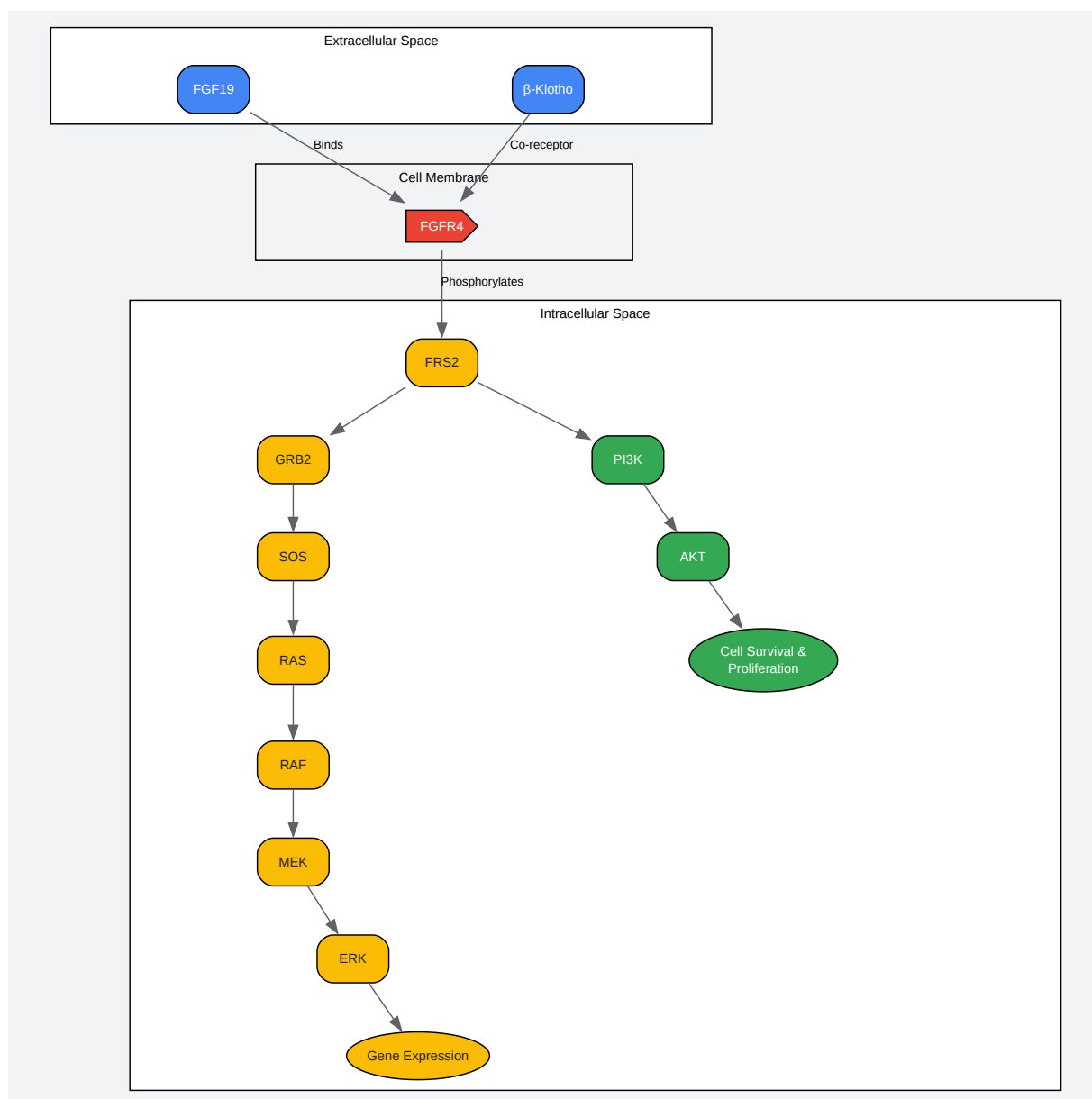
- Evacuate: Immediately evacuate the area of the spill.
- Alert: Notify your lab supervisor and safety officer.
- Contain: If it is safe to do so, contain the spill using a chemical spill kit. For solid spills, gently cover with an absorbent material to avoid raising dust. For liquid spills, use absorbent pads to dike the spill.
- Clean-up: Trained personnel wearing appropriate PPE should clean the spill.
- Decontaminate: Decontaminate the area with a suitable cleaning agent.
- Dispose: All contaminated materials must be disposed of as hazardous waste.

Disposal Plan

- Solid Waste: Unused **Fgfr4-IN-17** powder and any materials contaminated with the solid (e.g., weighing paper, pipette tips) should be collected in a clearly labeled hazardous waste container.
- Liquid Waste: Unused stock solutions and experimental media containing **Fgfr4-IN-17** must be collected in a designated, sealed, and clearly labeled hazardous liquid waste container.
- Disposal Method: All waste containing **Fgfr4-IN-17** must be disposed of through your institution's hazardous waste management program. Do not dispose of this compound down the drain or in regular trash.

Visualizations

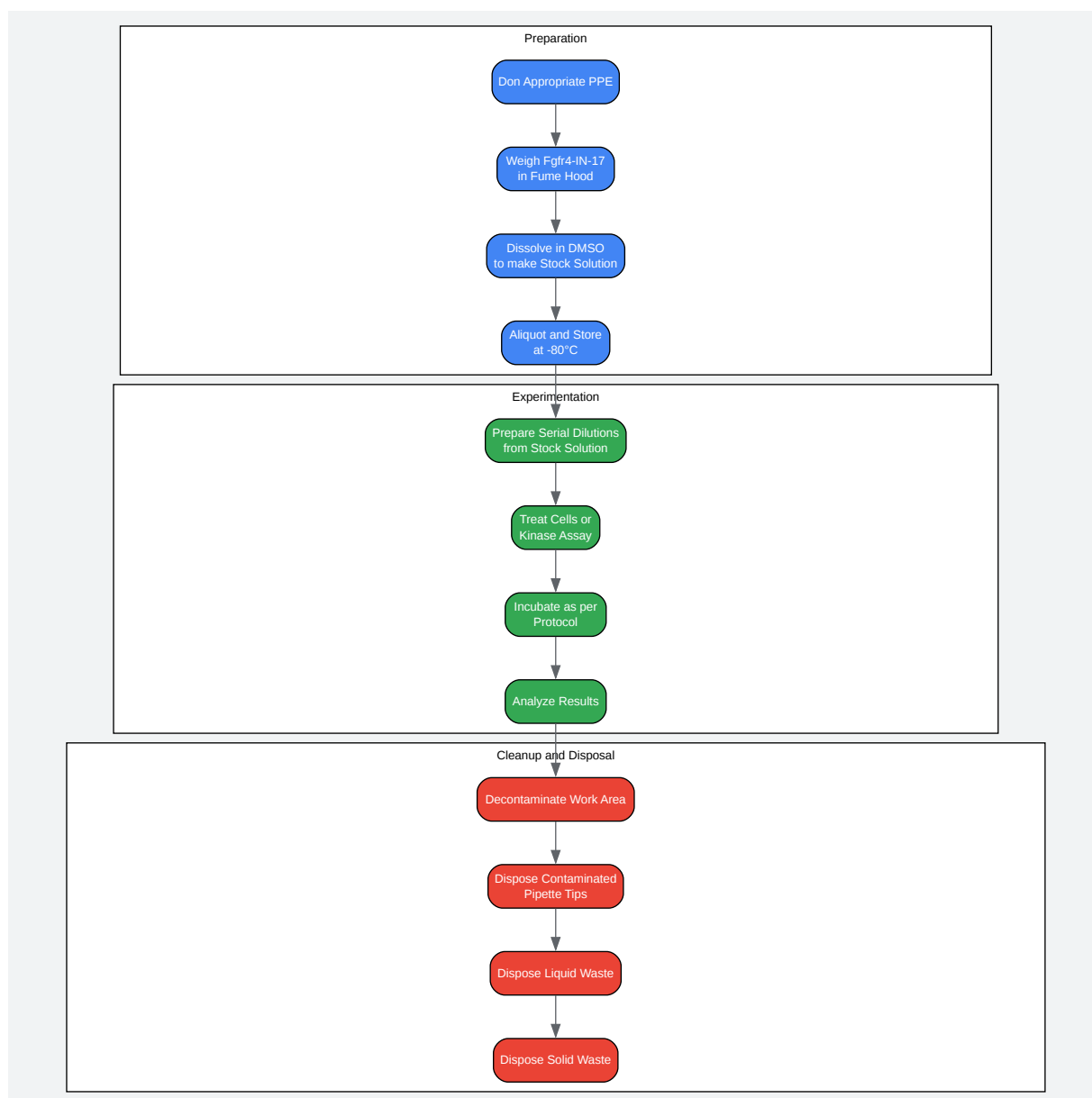
FGFR4 Signaling Pathway



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Caption: Simplified FGFR4 signaling pathway upon activation by FGF19.

Experimental Workflow for Handling Fgfr4-IN-17



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Caption: A logical workflow for the safe handling of **Fgfr4-IN-17**.

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